

Diphenylsulfane-d1 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenylsulfane-d1

Cat. No.: B574100

[Get Quote](#)

Technical Guide: Diphenylsulfane-d1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diphenylsulfane-d1**, a deuterated form of Diphenylsulfane. Given the limited direct information available for **Diphenylsulfane-d1**, this guide leverages data from its non-deuterated counterpart, Diphenylsulfane (also known as Diphenyl sulfide), and established principles of utilizing deuterated compounds in research.

Core Compound Data

While a specific CAS Registry Number for **Diphenylsulfane-d1** is not readily available in public databases, the key information for its parent compound, Diphenylsulfane, is provided below. The molecular weight for **Diphenylsulfane-d1** is calculated based on the isotopic substitution.

Property	Value	Source
Compound Name	Diphenylsulfane-d1	-
Parent Compound	Diphenylsulfane (Diphenyl sulfide)	[1][2]
CAS Number (Parent)	139-66-2	[1][2]
Molecular Formula	C ₁₂ H ₉ DS	-
Molecular Weight	187.28 g/mol (calculated)	-
Molecular Formula (Parent)	C ₁₂ H ₁₀ S	[1][2]
Molecular Weight (Parent)	186.27 g/mol	[1][2]

Physicochemical Properties of Diphenylsulfane (Parent Compound)

The following data pertains to the non-deuterated form, Diphenylsulfane. The isotopic substitution in **Diphenylsulfane-d1** is not expected to significantly alter these physical properties.

Property	Value
Appearance	Colorless liquid
Melting Point	-40 °C
Boiling Point	296 °C
Density	1.114 g/mL at 25 °C
Solubility	Insoluble in water; soluble in ether, benzene, and carbon disulfide

Synthesis and Applications

Deuterated compounds like **Diphenylsulfane-d1** are primarily synthesized for use in specific research applications, most notably as internal standards in quantitative analysis by mass

spectrometry and in mechanistic studies of chemical reactions.

General Synthesis Approach for Deuterated Aromatic Compounds

The synthesis of deuterated aromatic compounds can be achieved through methods such as H-D exchange reactions. These reactions typically involve treating the non-deuterated compound with a deuterium source, such as heavy water (D_2O), often under elevated temperature and pressure and in the presence of a catalyst.

Key Application: Internal Standard in Mass Spectrometry

Diphenylsulfane-d1 is an ideal internal standard for the quantification of Diphenylsulfane in complex matrices. The key advantages of using a deuterated internal standard include:

- **Co-elution with the Analyte:** It behaves almost identically to the non-deuterated analyte during chromatographic separation.
- **Correction for Matrix Effects:** It helps to compensate for variations in signal intensity caused by the sample matrix.
- **Improved Accuracy and Precision:** The use of a deuterated standard enhances the reliability and reproducibility of quantitative assays.

Experimental Protocols

The following provides a generalized experimental protocol for the use of **Diphenylsulfane-d1** as an internal standard in a quantitative LC-MS/MS analysis.

Protocol: Quantification of Diphenylsulfane in a Sample Matrix

- **Preparation of Stock Solutions:**
 - Prepare a stock solution of Diphenylsulfane (the analyte) in a suitable organic solvent (e.g., methanol or acetonitrile).

- Prepare a stock solution of **Diphenylsulfane-d1** (the internal standard) in the same solvent.
- Preparation of Calibration Standards and Quality Control Samples:
 - Prepare a series of calibration standards by spiking a blank matrix with known concentrations of the analyte.
 - Add a constant concentration of the internal standard to each calibration standard and quality control sample.
- Sample Preparation:
 - To the unknown sample, add the same constant concentration of the internal standard.
 - Perform a sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard from the matrix.
- LC-MS/MS Analysis:
 - Inject the extracted samples onto an appropriate liquid chromatography column for separation.
 - Perform detection using a mass spectrometer operating in multiple reaction monitoring (MRM) mode.
 - Set one MRM transition for the analyte (Diphenylsulfane).
 - Set a second MRM transition for the internal standard (**Diphenylsulfane-d1**).
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard for each sample.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their corresponding concentrations.

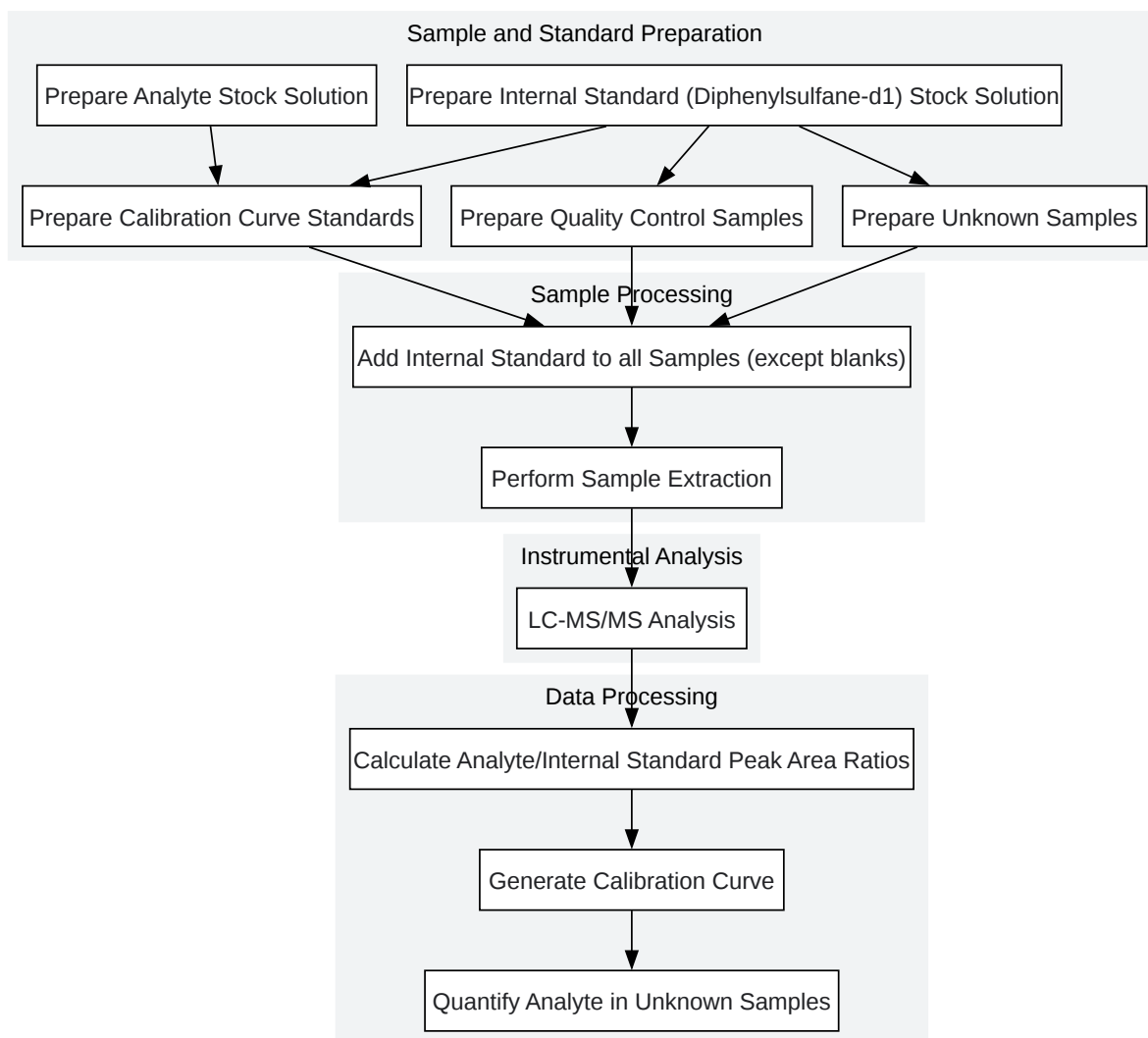
- Determine the concentration of the analyte in the unknown samples by interpolation from the calibration curve.

Diagrams

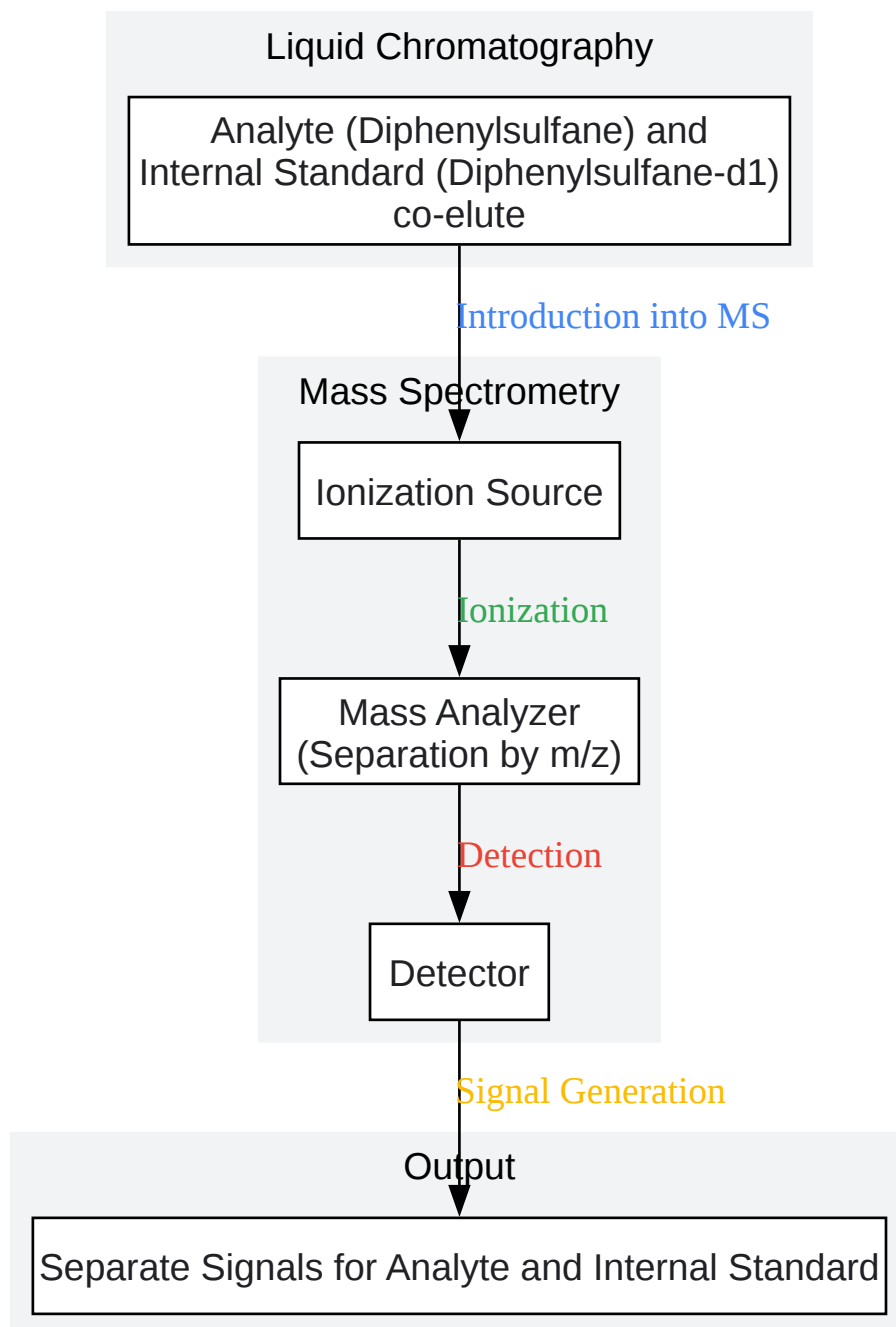
Logical Workflow for Quantitative Analysis

The following diagram illustrates the typical workflow for a quantitative analysis experiment using a deuterated internal standard.

Workflow for Quantitative Analysis using a Deuterated Internal Standard



Principle of Deuterated Internal Standard in Mass Spectrometry



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. 139-66-2[Diphenylsulfane]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Diphenylsulfane-d1 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b574100#diphenylsulfane-d1-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com